

Navigating the Landscape of C₁₃H₃₀N₂ Diamines: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tridecane-1,13-diamine*

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Introduction

The chemical formula C₁₃H₃₀N₂ encompasses a variety of structural isomers of diamines, long-chain aliphatic compounds characterized by the presence of two amino functional groups. These molecules, due to their flexible carbon chains and the reactive nature of their terminal amine groups, hold potential for applications in polymer chemistry, as building blocks for novel materials, and potentially in the realm of biologically active agents. This technical guide provides a focused overview of the known IUPAC names for C₁₃H₃₀N₂ diamines, with a detailed exploration of the synthesis and characterization of **tridecane-1,13-diamine**, the most prominently documented isomer. This document is intended for researchers, scientists, and professionals in drug development and material science who are interested in the properties and potential applications of these long-chain diamines.

Identified Isomers of C₁₃H₃₀N₂ Diamines

Several structural isomers of diamines with the molecular formula C₁₃H₃₀N₂ have been identified. The IUPAC names for some of these isomers include:

- **Tridecane-1,13-diamine**^[1]
- 4,4-Dipropylheptane-1,7-diamine
- 1-N-ethyl-4-N,4-N-dipropylpentane-1,4-diamine

- 1-N-ethyl-9-methyldecane-1,9-diamine

While multiple isomers are theoretically possible, the availability of detailed experimental data is largely limited to **tridecane-1,13-diamine**. For the other listed isomers, comprehensive experimental protocols, spectroscopic data, and documented applications are not readily available in current scientific literature.

In-Depth Focus: Tridecane-1,13-diamine

Tridecane-1,13-diamine stands out as the most studied isomer of C₁₃H₃₀N₂, primarily due to its role as a monomer in the synthesis of specialty polyamides.

Physicochemical Properties

A summary of the key physicochemical properties of **tridecane-1,13-diamine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₃₀ N ₂	[1]
Molecular Weight	214.40 g/mol	[1]
IUPAC Name	tridecane-1,13-diamine	[1]
CAS Number	14465-66-8	[1]

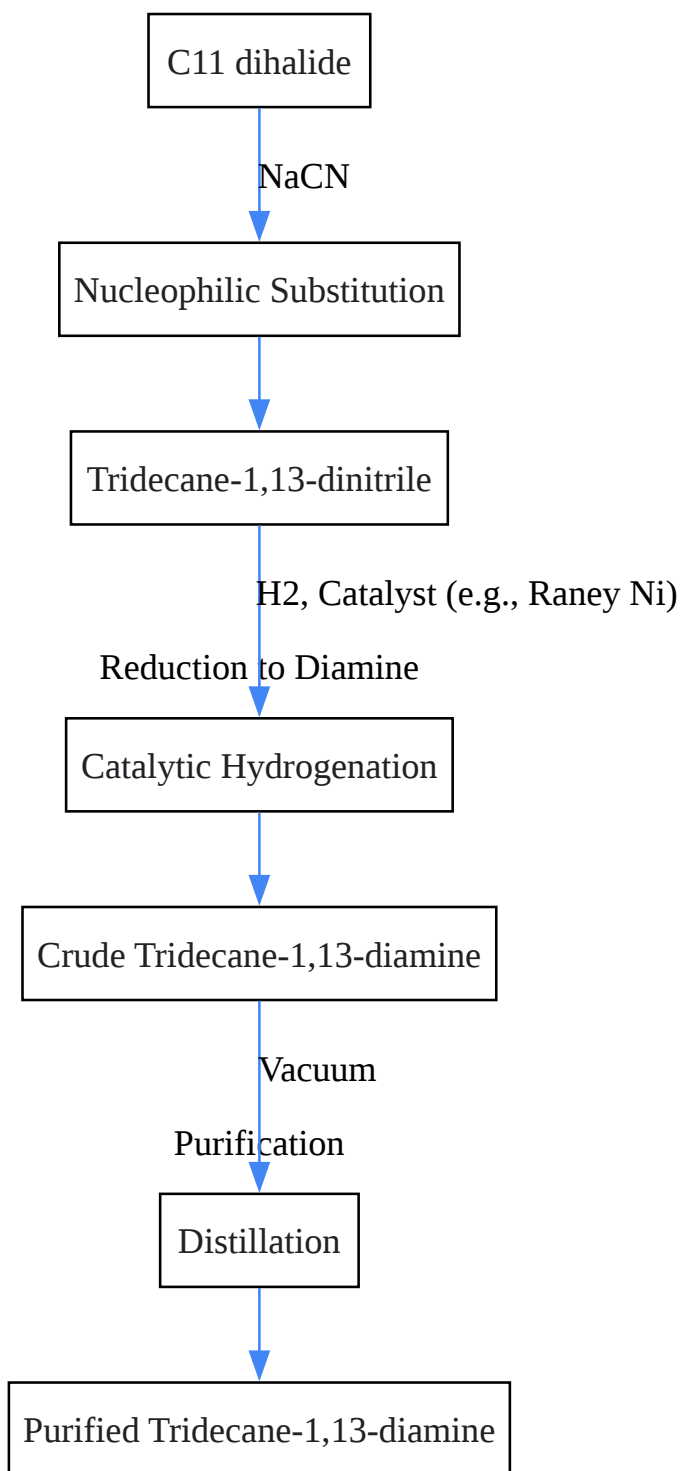
Experimental Protocols

Synthesis of Tridecane-1,13-diamine

A detailed experimental protocol for the synthesis of **tridecane-1,13-diamine** is not explicitly available in the reviewed literature. However, its synthesis is a crucial preceding step for the production of Nylon 13,T. General methods for the synthesis of long-chain diamines often involve the reduction of the corresponding dinitriles or diamides. For instance, a common route is the catalytic hydrogenation of a C₁₃ dinitrile.

A Generalised Synthesis Workflow is as follows:

Synthesis of Tridecane-1,13-dinitrile



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A generalized workflow for the synthesis of **tridecane-1,13-diamine**.

Spectroscopic Data

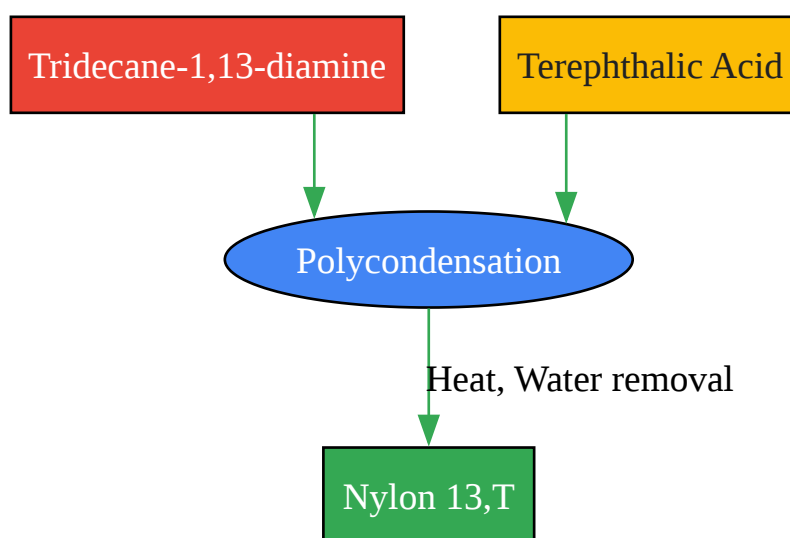
Detailed and verified public spectroscopic data (NMR, IR, Mass Spectrometry) for **tridecane-1,13-diamine** is currently scarce. Researchers synthesizing this compound would need to perform their own analytical characterization. For reference, the mass spectrum of the corresponding C13 monoamine, 1-tridecanamine, is available in the NIST WebBook and can offer some insight into fragmentation patterns.[2]

Applications and Future Directions

The primary documented application of **tridecane-1,13-diamine** is in polymer chemistry.

Polymer Synthesis

Tridecane-1,13-diamine is a key monomer for the synthesis of Nylon 13,T, a bio-based polyamide with potential applications in engineering plastics and fibers. The synthesis involves the polycondensation of **tridecane-1,13-diamine** with terephthalic acid.



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Synthesis of Nylon 13,T from **tridecane-1,13-diamine**.

Potential Biological Activity

While no specific biological studies on C₁₃H₃₀N₂ diamines were identified, the broader class of long-chain diamines has been investigated for antimicrobial and antifungal properties. The

cationic nature of the protonated amine groups can facilitate interaction with and disruption of microbial cell membranes. Further research is warranted to explore the potential of **tridecane-1,13-diamine** and its isomers as novel therapeutic agents.

Conclusion

The landscape of C₁₃H₃₀N₂ diamines is characterized by a number of potential isomers, with **tridecane-1,13-diamine** being the most well-documented. The primary application of this diamine is in the field of polymer science for the creation of specialty nylons. A significant gap in the literature exists regarding the detailed experimental protocols for the synthesis and comprehensive spectroscopic characterization of **tridecane-1,13-diamine** and its isomers. Furthermore, the biological activities of these compounds remain largely unexplored. This technical guide serves as a summary of the current knowledge and a call for further research into the synthesis, properties, and potential applications of this intriguing class of long-chain diamines.

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References

- 1. Tridecane-1,13-diamine | C₁₃H₃₀N₂ | CID 19854993 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Tridecanamine [webbook.nist.gov]
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Phone: (601) 213-4426
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